

Application Notes and Protocols for L-Series Compounds in Neuroscience Research

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Introduction:

The following document provides detailed application notes and protocols for select "L-series" compounds utilized in neuroscience research. Due to the lack of specific information on "**L-6424**," this report focuses on two well-characterized compounds with similar nomenclature and significant applications in the study of the central nervous system: L-745,870, a dopamine D4 receptor antagonist, and L-655,708, a selective inverse agonist for α 5 subunit-containing GABAA receptors. These notes are intended for researchers, scientists, and drug development professionals.

L-745,870: A Selective Dopamine D4 Receptor Antagonist

Application Notes:

L-745,870 is a potent and selective antagonist of the dopamine D4 receptor, a G protein-coupled receptor implicated in various neuropsychiatric disorders, including schizophrenia and cognitive impairments.[1][2][3] Its high affinity and selectivity for the D4 receptor over other dopamine receptor subtypes make it a valuable tool for dissecting the physiological and pathological roles of this specific receptor.[2][4] L-745,870 is brain-penetrant and orally active, allowing for its use in both in vitro and in vivo studies.[2] Research applications include the investigation of D4 receptor function in working memory, and its potential as an antipsychotic agent, although it did not show efficacy in human trials for schizophrenia.[1][5]

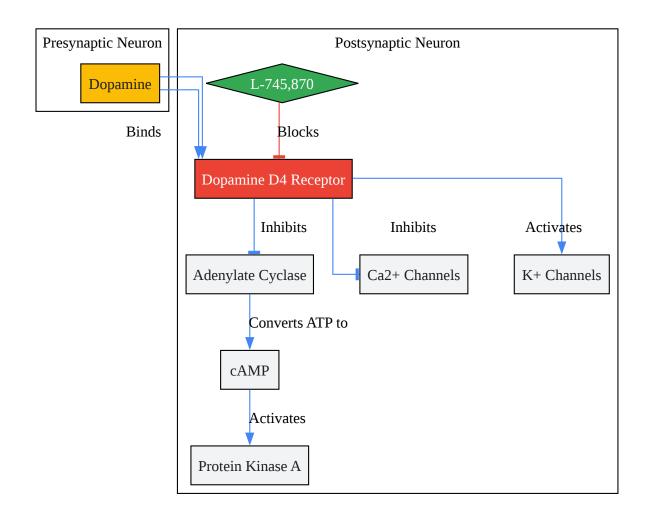


Quantitative Data:

Parameter	Value	Receptor/Syst em	Species	Reference
Ki	0.43 nM	Dopamine D4 Receptor	Human	[2][6]
Ki	0.51 nM	Dopamine D4 Receptor	-	[4]
Ki	960 nM	Dopamine D2 Receptor	-	[2][4]
Ki	2300 nM	Dopamine D3 Receptor	-	[2][4]
Oral Bioavailability	20-60%	-	Rat, Monkey	[2]
Plasma t1/2	2.1-2.8 hours	-	Rat, Monkey	[2]

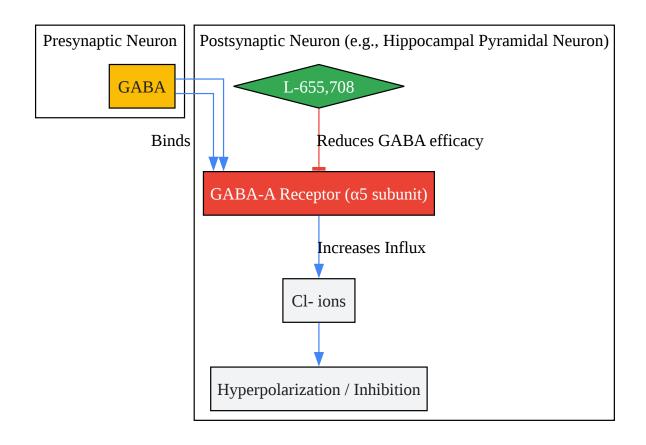
Signaling Pathway of Dopamine D4 Receptor Antagonism by L-745,870:













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References

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- 3. L-745,870, a subtype selective dopamine D4 receptor antagonist, does not exhibit a neuroleptic-like profile in rodent behavioral tests PubMed [pubmed.ncbi.nlm.nih.gov]
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